

Technical Guide: Screening and Profiling of 3-(Hydroxymethyl)piperidin-3-ol Hydrochloride

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Compound of Interest

Compound Name: 3-(Hydroxymethyl)piperidin-3-ol
hydrochloride

CAS No.: 1706418-86-1

Cat. No.: B3109182

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Executive Summary

3-(Hydroxymethyl)piperidin-3-ol hydrochloride (CAS: 1706418-86-1) represents a high-value "3D-rich" scaffold in modern medicinal chemistry. Unlike traditional "flat" aromatic building blocks, this 3,3-disubstituted piperidine offers increased sp^3 character, which correlates with improved solubility and higher clinical success rates for drug candidates.

This guide details the technical workflow for screening this molecule. It is not a standalone drug but a fragment; therefore, "biological activity" refers to its ligand efficiency (LE) against protein targets and its suitability as a starting point for lead optimization. The following protocols cover quality control, biophysical binding assays, and safety profiling.

Part 1: Structural Analysis & Material Integrity

Before biological screening, the physicochemical state of the hydrochloride salt must be verified. 3,3-disubstituted piperidines are prone to hygroscopicity, which can skew concentration data in bioassays.

Structural Logic: The "Gem-Disubstitution" Effect

The 3-position of the piperidine ring is a metabolic "soft spot" often targeted by cytochrome P450 oxidases. Disubstitution at this position (gem-disubstitution) serves two critical functions:

- Metabolic Blockade: Sterically hinders oxidative metabolism, extending half-life ().
- Conformational Locking: The bulk of the hydroxymethyl and hydroxyl groups forces the piperidine ring into a specific chair conformation, reducing the entropic penalty upon protein binding.

Quality Control Protocol (Pre-Screening)

Objective: Ensure the HCl salt stoichiometry is 1:1 and free of amorphous water content.

- Method: Quantitative NMR (qNMR) using Maleic Acid as an internal standard.
- Solvent:
(to exchange labile protons and simplify the spectrum).
- Acceptance Criteria:
 - Purity > 98%.[\[1\]](#)
 - Water content < 1% (by Karl Fischer titration if qNMR suggests hygroscopicity).
 - Free amine content: < 0.1% (ensure full protonation).

Part 2: Biophysical Screening (Fragment Binding)

Since this molecule is a low-molecular-weight fragment (< 200 Da), standard biochemical IC₅₀ assays are often too insensitive. We utilize Surface Plasmon Resonance (SPR) to detect weak binding events (

in the mM to

M range).

Protocol: SPR Screening (Clean Screen)

Platform: Biacore 8K or S200.

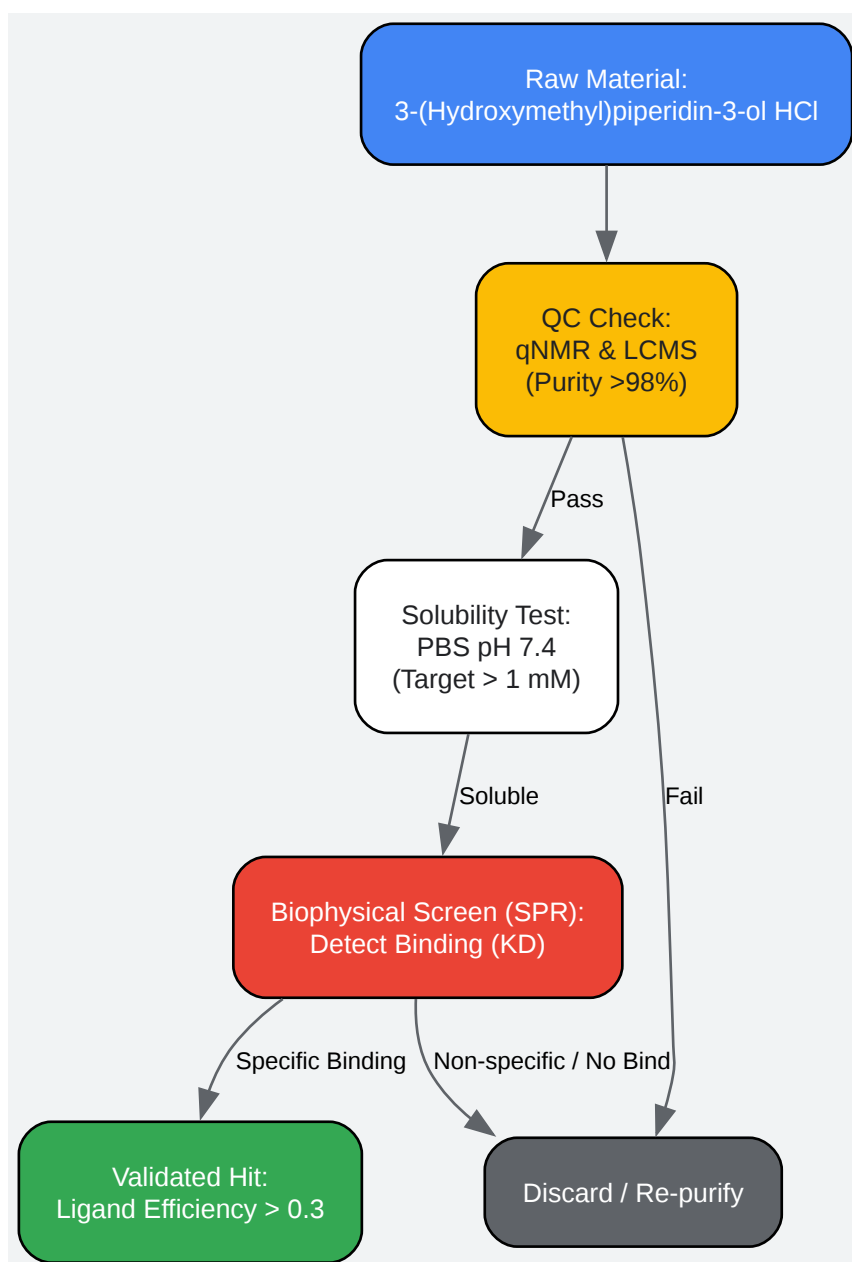
Step-by-Step Methodology:

- Sensor Chip Preparation:
 - Use a CM5 Series S sensor chip.
 - Immobilize the target protein (e.g., Kinase domain, Bromodomain) via amine coupling to ~3000 RU (Response Units) to maximize sensitivity for small molecules.
 - Critical: Deactivate the reference flow cell with ethanolamine.
- Sample Preparation:
 - Dissolve 3-(Hydroxymethyl)piperidin-3-ol HCl in 100% DMSO to 100 mM.
 - Dilute into Running Buffer (PBS-P+: 20 mM Phosphate, 150 mM NaCl, 0.05% Tween-20, pH 7.4).
 - Note: Because it is an HCl salt, ensure the final buffer pH is re-adjusted if the compound concentration is high (>1 mM).
- Injection Cycle:
 - Flow Rate: 30 L/min.
 - Contact Time: 60 seconds.
 - Dissociation Time: 120 seconds.
 - Solvent Correction: Run DMSO calibration curves (0.5% to 1.5%) to correct for bulk refractive index changes.
- Data Analysis:

- Fit data to a 1:1 Langmuir binding model.
- Success Metric: A square-wave sensorgram indicating rapid on/off rates (typical for fragments).

Visualization: The Screening Cascade

The following diagram illustrates the decision logic for advancing this scaffold from a raw material to a validated hit.



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Figure 1: Decision tree for validating the 3-(Hydroxymethyl)piperidin-3-ol scaffold prior to chemical elaboration.

Part 3: In Silico Profiling & Vector Analysis

Before chemical derivatization, computational modeling determines where the scaffold can be "grown" to increase affinity.

Vector Assessment

The molecule has three distinct vectors for expansion:

- N-1 (Piperidine Nitrogen): The primary vector for coupling to aromatic cores (via S_NAr or Buchwald chemistry).
- C-3 Hydroxyl (-OH): Can be alkylated, but often kept as a hydrogen bond donor/acceptor to anchor the core.
- C-3 Hydroxymethyl (-CH₂OH): Provides a "reach" vector to explore adjacent sub-pockets.

Protocol: Molecular Docking

- Protein Prep: Remove water molecules (unless structural) and add polar hydrogens.
- Ligand Prep: Generate the low-energy conformer of the piperidine ring (chair). Crucial: Set the N-1 nitrogen to be protonated (positively charged) if docking into an aspartate-rich pocket (e.g., BACE1, Aspartic proteases).
- Grid Generation: Focus on the ATP-binding site (kinases) or allosteric pockets.
- Scoring: Prioritize poses where the C-3 quaternary center places the hydroxyl groups into solvent or specific polar interactions, avoiding steric clash with the protein backbone.

Part 4: Safety & Toxicity Screening

Even as a fragment, the scaffold must be assessed for inherent cytotoxicity to avoid "false positives" in cell-based phenotypic screens.

Protocol: CellTiter-Glo Viability Assay

Objective: Determine the CC50 (Cytotoxic Concentration 50%) in HEK293 (kidney) and HepG2 (liver) cells.

- Seeding: Plate cells at 5,000 cells/well in 96-well opaque plates. Incubate for 24 hours.
- Treatment:
 - Prepare a 10-point serial dilution of the HCl salt (0.1 M to 500 M).
 - Add compounds to cells (Final DMSO < 0.5%).
 - Incubate for 48 hours at 37°C / 5% CO₂.
- Detection:
 - Add CellTiter-Glo reagent (Promega) equal to cell culture volume.
 - Shake for 2 minutes (lyse cells).
 - Read Luminescence (RLU) on a plate reader (e.g., EnVision).
- Interpretation:
 - Safe: CC50 > 100 M.
 - Toxic: CC50 < 10 M (Flag as potential pan-assay interference or membrane disruptor).

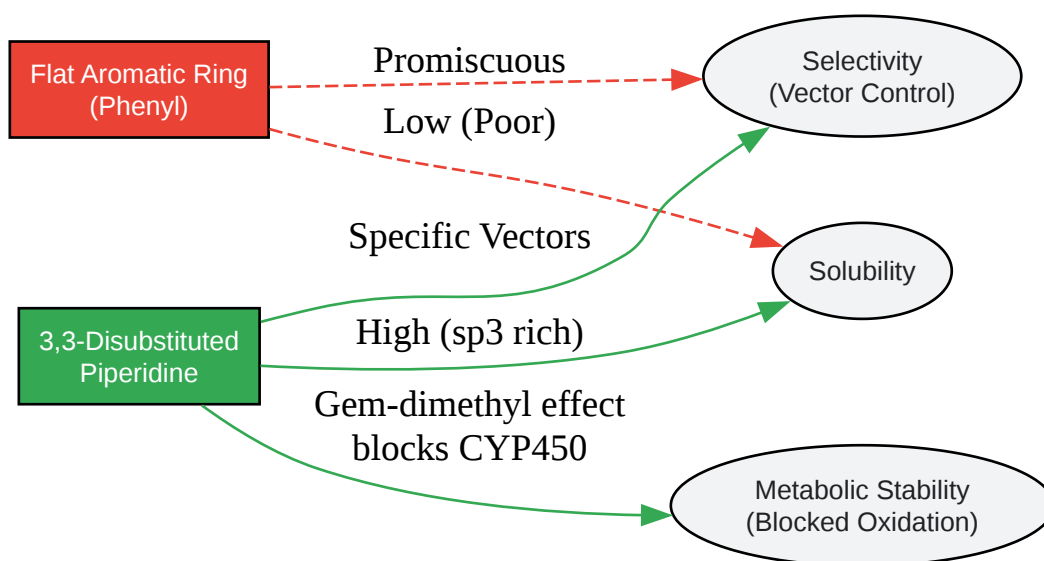
Part 5: Data Summary & SAR Logic

The following table summarizes the expected profile of this scaffold if it is of high quality.

Parameter	Specification	Rationale
Molecular Weight	167.63 Da (HCl salt)	Ideal for FBDD (Rule of 3 compliant).
cLogP	~ -1.2	Highly polar; excellent for improving solubility of lipophilic drugs.
H-Bond Donors	3 (NH, OH, OH)	High capacity for specific polar interactions.
H-Bond Acceptors	3	
Chirality	Racemic or Enantiopure	Note: Separation of enantiomers (Chiral HPLC) is often required for late-stage optimization.

SAR Visualization: 3D-Scaffold Benefits

This diagram explains why this specific piperidine is superior to a flat phenyl ring in specific contexts.



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Figure 2: Comparative advantages of the 3,3-disubstituted piperidine scaffold over traditional aromatic rings.

References

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